

# Physical and chemical characteristics of Cyhalothrin-d5

Author: BenchChem Technical Support Team. Date: December 2025



An In-depth Technical Guide to the Physical and Chemical Characteristics of Cyhalothrin-d5

### Introduction

**Cyhalothrin-d5** is the deuterium-labeled form of Cyhalothrin, a synthetic pyrethroid insecticide. [1] Specifically, it is an isotopologue where five hydrogen atoms on the phenoxy ring have been replaced with deuterium.[2] This isotopic substitution makes **Cyhalothrin-d5** an invaluable tool in analytical chemistry, particularly for isotope dilution mass spectrometry (IDMS).[1] Because isotope-labeled compounds share nearly identical physical and chemical properties with their non-labeled counterparts, they serve as ideal internal standards for accurate quantification in complex matrices, effectively compensating for analyte loss during sample preparation and mitigating matrix effects in LC-MS or GC-MS analysis.[1] This guide provides a comprehensive overview of the core physical and chemical characteristics of **Cyhalothrin-d5**, details relevant experimental protocols, and visualizes key workflows for its application.

# **Physical and Chemical Properties**

While specific experimental data for every physical property of the deuterated form is not always available, the properties are considered to be nearly identical to the unlabeled Cyhalothrin. The following tables summarize the key characteristics.

Table 1: General and Chemical Properties of Cyhalothrin-d5



Property	Value	Source
Chemical Name	[(S)-cyano-[3-(2,3,4,5,6-pentadeuteriophenoxy)phenyl] methyl] (1R,3R)-3-[(Z)-2-chloro-3,3,3-trifluoroprop-1-enyl]-2,2-dimethylcyclopropane-1-carboxylate	[2]
Synonyms	λ-Cyhalothrin-d5, gamma- Cyhalothrin-d5, Cyhalothrin- (phenoxy-d5)	[2]
Molecular Formula	C23H14D5CIF3NO3	[1][3]
Molecular Weight	454.88 g/mol	[1][3]
CAS Number	2411870-79-4	[1]
Unlabeled CAS	68085-85-8 (for Cyhalothrin)	[1][4]
Purity	≥98.0%	[1]

Table 2: Physical Characteristics of Cyhalothrin and Cyhalothrin-d5



Property	Value	Source
Appearance	Colorless to light yellow liquid or solid	[1][3]
Melting Point	49.2 °C (for λ-Cyhalothrin)	[4][5]
Boiling Point	Decomposes before boiling	[4]
Water Solubility	0.005 mg/L (at 20 °C, for Cyhalothrin)	[4]
Solubility (Organic)	Very soluble in acetone, dichloromethane, methanol, hexane, toluene (>500 g/L at 20 °C)	[4][6]
Vapor Pressure	1.5 x $10^{-9}$ mm Hg (at 25 °C, for λ-Cyhalothrin)	[5]
LogP (Octanol/Water)	6.1 - 6.8	[2][6]
Storage Temperature	2-8°C or -20°C in solution for long-term storage	[1]

## **Stability and Reactivity**

- Thermal Stability: Cyhalothrin is stable at temperatures below 220°C and decomposes at 275°C.[5][6]
- Light Stability: It is relatively stable to degradation in sunlight, a property that allows for its
  effective use in agriculture.[5] A study noted that the loss on storage in light is less than 10%
  over 20 months.[6]
- Hydrolysis: The ester bond is susceptible to hydrolysis, especially under alkaline conditions.
   Lambda-cyhalothrin is stable at pH 5 but hydrolyzes at pH 9 with a half-life of approximately
   7 days.[5]
- Incompatible Materials: Avoid strong oxidizing agents, reducing agents, and water (due to hydrolysis).[3]



# **Experimental Protocols**Synthesis of Cyhalothrin-d5

A documented method describes the synthesis of D5-Cyhalothrin using D6-phenol as the starting material to achieve high isotopic enrichment.[7]

#### Methodology:

- Starting Material: The synthesis begins with D6-phenol.
- Esterification: The core of the synthesis involves the esterification of 3-(2-chloro-3,3,3-trifluoroprop-1-enyl)-2,2-dimethylcyclopropanecarboxylic acid chloride with alpha-cyano-3-(phenoxy-d5)benzyl alcohol.[5][8] The deuterated phenoxy benzyl alcohol intermediate is prepared from the starting D6-phenol.
- Purification: The final product is purified to achieve high chemical purity (e.g., >98%).
- Confirmation: The structure and isotopic abundance are confirmed using analytical techniques such as ¹H NMR and mass spectrometry to ensure successful deuterium labeling and purity.[7]

## Quantification by Isotope Dilution GC-MS/MS

**Cyhalothrin-d5** is primarily used as an internal standard for the quantification of cyhalothrin in environmental and food samples.

#### Methodology:

- Sample Preparation: A homogenized sample (e.g., fruit, soil, water) is accurately weighed or measured.
- Internal Standard Spiking: A known amount of **Cyhalothrin-d5** solution (in a solvent like acetonitrile or acetone) is added to the sample at the beginning of the extraction process.
- Extraction: The sample is extracted using an appropriate organic solvent (e.g., acetonitrile)
  often followed by a salting-out step (QuEChERS method).

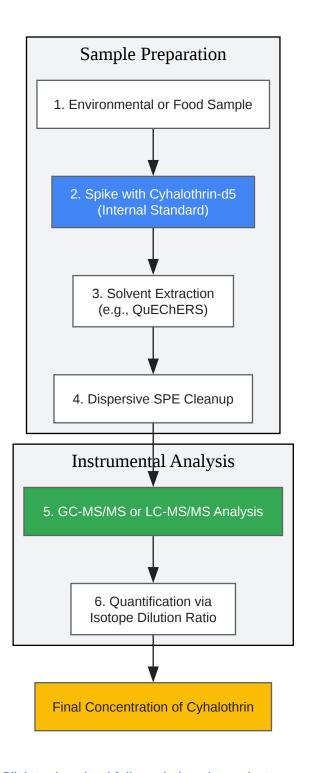


- Cleanup: The crude extract is cleaned using solid-phase extraction (SPE) or dispersive SPE (d-SPE) with materials like PSA (primary secondary amine) and C18 to remove interfering matrix components.
- Analysis: The final extract is concentrated and injected into a Gas Chromatograph (GC) coupled with a tandem Mass Spectrometer (MS/MS).
  - GC Separation: A capillary column (e.g., coated with OV-101) is used to separate the analyte from other compounds. Capillary columns can separate the diastereoisomers of cyhalothrin.[5]
  - MS/MS Detection: The mass spectrometer is operated in Multiple Reaction Monitoring (MRM) mode. Specific precursor-to-product ion transitions for both unlabeled cyhalothrin and Cyhalothrin-d5 are monitored for high selectivity and sensitivity.
- Quantification: The concentration of cyhalothrin in the original sample is calculated by
  comparing the peak area ratio of the native analyte to the Cyhalothrin-d5 internal standard
  against a calibration curve. This ratio corrects for any loss of analyte during the entire
  procedure.

## **Visualizations**

The following diagram illustrates the general workflow for using **Cyhalothrin-d5** as an internal standard in a typical analytical procedure.





Click to download full resolution via product page

Caption: Workflow for Cyhalothrin analysis using **Cyhalothrin-d5** as an internal standard.



#### **Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

### References

- 1. medchemexpress.com [medchemexpress.com]
- 2. gamma-Cyhalothrin-d5 | C23H19ClF3NO3 | CID 124202471 PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. hpc-standards.com [hpc-standards.com]
- 4. Cyhalothrin Wikipedia [en.wikipedia.org]
- 5. Cyhalothrin (EHC 99, 1990) [inchem.org]
- 6. Cyhalothrin | C23H19ClF3NO3 | CID 5281873 PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. benthamdirect.com [benthamdirect.com]
- 8. Cyhalothrin (Ref: OMS 2011) [sitem.herts.ac.uk]
- To cite this document: BenchChem. [Physical and chemical characteristics of Cyhalothrin-d5]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12420381#physical-and-chemical-characteristics-of-cyhalothrin-d5]

#### **Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:**The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote





# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com